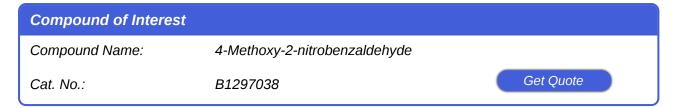


# A Comprehensive Technical Guide to 4-Methoxy-2-nitrobenzaldehyde (CAS 22996-21-0)

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**4-Methoxy-2-nitrobenzaldehyde** is a valuable aromatic aldehyde that serves as a key intermediate in the synthesis of a variety of organic compounds. Its unique substitution pattern, featuring methoxy, nitro, and aldehyde functional groups, makes it a versatile building block in medicinal chemistry, agrochemical development, and material science. This technical guide provides a detailed overview of the physicochemical properties, primary applications, and relevant experimental considerations for **4-Methoxy-2-nitrobenzaldehyde**, CAS 22996-21-0.

# **Physicochemical Properties**

**4-Methoxy-2-nitrobenzaldehyde** is an off-white to yellow crystalline solid.[1] Its key physical and chemical properties are summarized in the table below for easy reference and comparison.



Property	Value	Reference(s)
CAS Number	22996-21-0	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub>	[2]
Molecular Weight	181.15 g/mol	[2]
Appearance	Off-white to yellow crystalline powder/solid	[1]
Melting Point	95.5-96 °C or 111-113 °C	[1]
Boiling Point	329.5 °C to 354.7 °C (Predicted)	[1]
Density	~1.322 g/cm³	[1]
Solubility	Slightly soluble in water; Soluble in organic solvents such as ethanol and acetone.	[1]
Purity	Typically ≥ 98%	[2]
Storage	Room temperature or 0 - 8 °C	[2]

# **Core Applications and Uses**

**4-Methoxy-2-nitrobenzaldehyde** is a versatile intermediate with applications spanning several areas of chemical research and development.

#### **Pharmaceutical Synthesis**

The primary application of **4-Methoxy-2-nitrobenzaldehyde** lies in its role as a precursor for the synthesis of complex pharmaceutical compounds.[2] It is a valuable starting material in the development of novel therapeutics, particularly in the synthesis of anti-cancer agents and other biologically active molecules.[2] The nitro group can be readily reduced to an amine, which then serves as a key functional group for further molecular elaboration.

### **Agrochemical Industry**



This compound also serves as a key building block in the synthesis of various agrochemicals and pesticides.[1] Its structural features can be incorporated into molecules designed to have specific biological activities relevant to crop protection.

#### **Dyes and Pigments**

The aromatic nature and functional groups of **4-Methoxy-2-nitrobenzaldehyde** make it a useful intermediate in the production of dyes and pigments, contributing to the creation of vibrant and stable colors for various applications.[2]

### **Chemical Research and Organic Synthesis**

In a broader context, **4-Methoxy-2-nitrobenzaldehyde** is widely utilized in synthetic organic chemistry as a versatile reagent.[2] Its aldehyde group can participate in a wide range of chemical transformations, including condensations, oxidations, and reductions, to generate more complex molecular architectures.

#### **Experimental Protocols**

While specific, detailed experimental protocols are often proprietary or published within specific research articles, a general synthetic approach for utilizing **4-Methoxy-2-nitrobenzaldehyde** as an intermediate is outlined below. This example illustrates a common transformation—the reduction of the nitro group followed by a coupling reaction.

General Protocol: Reductive Amination and Amide Coupling

- Reduction of the Nitro Group:
  - Dissolve 4-Methoxy-2-nitrobenzaldehyde in a suitable solvent such as ethanol or ethyl acetate.
  - Add a reducing agent. Common choices include catalytic hydrogenation (e.g., H<sub>2</sub>, Pd/C) or chemical reducing agents (e.g., SnCl<sub>2</sub>/HCl, Fe/NH<sub>4</sub>Cl).
  - Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.



- Upon completion, filter the reaction mixture to remove the catalyst (if applicable) and concentrate the filtrate under reduced pressure to obtain the crude 2-amino-4methoxybenzaldehyde.
- Amide Coupling:
  - Dissolve the crude 2-amino-4-methoxybenzaldehyde in an appropriate aprotic solvent (e.g., dichloromethane, N,N-dimethylformamide).
  - Add a carboxylic acid of interest and a coupling agent (e.g., DCC, EDC/HOBt).
  - Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete, as monitored by TLC.
  - Perform an aqueous workup to remove the coupling byproducts and purify the resulting amide by column chromatography or recrystallization.

## **Logical Workflow for Synthesis**

The following diagram illustrates the logical workflow of using **4-Methoxy-2-nitrobenzaldehyde** as a synthetic intermediate.



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Caption: Synthetic workflow from 4-Methoxy-2-nitrobenzaldehyde.

# Safety and Handling

**4-Methoxy-2-nitrobenzaldehyde** should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood.

Hazard Statements: H302 (Harmful if swallowed).



- Precautionary Statements: P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P330 (Rinse mouth), P501 (Dispose of contents/container to an approved waste disposal plant).
- Personal Protective Equipment (PPE): Safety glasses, chemical-resistant gloves, and a lab coat should be worn.
- Storage: Store in a tightly sealed container in a cool, dry place.

#### Conclusion

**4-Methoxy-2-nitrobenzaldehyde** is a commercially available and highly versatile chemical intermediate with significant applications in the pharmaceutical, agrochemical, and materials science industries. Its unique combination of functional groups allows for a wide range of chemical transformations, making it a valuable tool for synthetic chemists. Proper handling and storage are essential to ensure safety and maintain the integrity of the compound. This guide provides a foundational understanding of its properties and uses to aid researchers and professionals in its effective application.

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### References

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